

4-(Diethylamino)-2-methoxybenzaldehyde solubility in organic solvents

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Compound of Interest

Compound Name: 4-(Diethylamino)-2-methoxybenzaldehyde

Cat. No.: B1298378

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An In-Depth Technical Guide to the Solubility of **4-(Diethylamino)-2-methoxybenzaldehyde** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the solubility characteristics of **4-(Diethylamino)-2-methoxybenzaldehyde**, a key intermediate in various chemical syntheses. Understanding the solubility of this compound is crucial for its effective use in research, development, and manufacturing processes, including reaction optimization, purification, and formulation. This document offers qualitative solubility data, a comprehensive experimental protocol for solubility determination, and a visual representation of the experimental workflow.

Qualitative Solubility Data

While specific quantitative solubility data for **4-(Diethylamino)-2-methoxybenzaldehyde** is not readily available in the public domain, a qualitative understanding can be derived from the solubility of structurally similar compounds. For instance, 4-Diethylamino-2-hydroxybenzaldehyde is reported to be soluble in several common organic solvents.^[1] Based on the principle that "like dissolves like," it is anticipated that **4-(Diethylamino)-2-methoxybenzaldehyde**, a moderately polar molecule, will exhibit good solubility in polar aprotic and polar protic organic solvents.

The following table summarizes the expected qualitative solubility profile of **4-(Diethylamino)-2-methoxybenzaldehyde** based on the behavior of analogous compounds.

Solvent Classification	Solvent Example	Expected Qualitative Solubility	Rationale
Polar Protic	Ethanol	Soluble	The presence of the methoxy and diethylamino groups allows for hydrogen bonding and dipole-dipole interactions with protic solvents.
Methanol	Slightly Soluble	Similar to ethanol, but the smaller size of methanol might influence the solvation of the larger benzaldehyde derivative. [1]	
Polar Aprotic	Acetone	Soluble	The carbonyl group of acetone can engage in dipole-dipole interactions with the polar functional groups of the solute. [1]
Dimethyl Sulfoxide (DMSO)	Slightly Soluble	DMSO is a strong polar aprotic solvent, but steric hindrance might play a role in the extent of solubility. [1]	
Nonpolar Aromatic	Benzene	Soluble	The aromatic ring of the benzaldehyde derivative can interact favorably with the

			aromatic solvent via π -stacking.[1]
Ethers	Diethyl Ether	Soluble	Ethers can act as hydrogen bond acceptors and engage in dipole-dipole interactions.[1]
Halogenated	Chloroform	Likely Soluble	Chloroform is a versatile solvent for many organic compounds.
Aqueous	Water	Insoluble	The hydrophobic benzene ring and the diethylamino group are expected to result in poor water solubility.[1]

Experimental Protocol for Solubility Determination: The Shake-Flask Method

The following is a detailed, generalized experimental protocol for determining the solubility of a solid organic compound like **4-(Diethylamino)-2-methoxybenzaldehyde** in an organic solvent. This method, often referred to as the shake-flask method, is a reliable technique for establishing equilibrium solubility.

1. Materials and Equipment:

- **4-(Diethylamino)-2-methoxybenzaldehyde** (solid)
- Selected organic solvent(s) of high purity
- Analytical balance (± 0.1 mg)
- Vials with airtight seals (e.g., screw-cap vials with PTFE septa)

- Constant temperature orbital shaker or magnetic stirrer with a temperature-controlled bath
- Syringes and syringe filters (e.g., 0.45 μm PTFE)
- Volumetric flasks and pipettes
- Analytical instrument for quantification (e.g., UV-Vis spectrophotometer, HPLC)

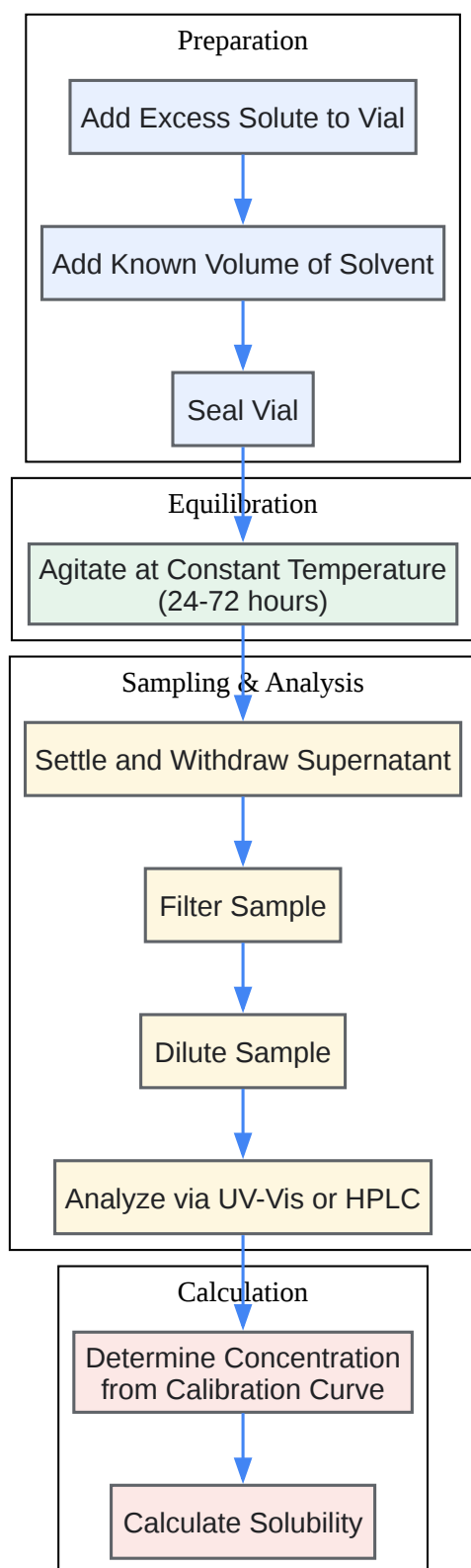
2. Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of solid **4-(Diethylamino)-2-methoxybenzaldehyde** to a pre-weighed vial. The excess solid is crucial to ensure that the solution reaches saturation.
 - Record the initial mass of the solid.
 - Add a known volume or mass of the desired organic solvent to the vial.
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a constant temperature shaker or stirrer. The temperature should be controlled and recorded (e.g., 25 $^{\circ}\text{C}$).
 - Agitate the mixture for a sufficient duration to allow the system to reach equilibrium. This typically requires 24 to 72 hours. A preliminary study can be performed to determine the time to reach a constant concentration.
- Sample Collection and Preparation:
 - After the equilibration period, cease agitation and allow the undissolved solid to settle.
 - Carefully withdraw a sample of the supernatant (the clear liquid phase) using a syringe.
 - Immediately pass the sample through a syringe filter to remove any suspended solid particles. This step is critical to prevent overestimation of the solubility.

- Accurately dilute the filtered sample with the same solvent to a concentration that falls within the linear range of the analytical instrument.
- Quantification:
 - Prepare a series of standard solutions of **4-(Diethylamino)-2-methoxybenzaldehyde** with known concentrations in the same solvent.
 - Analyze the standard solutions and the diluted sample solution using a suitable analytical method (e.g., measure absorbance at λ_{max} for UV-Vis or peak area for HPLC).
 - Construct a calibration curve by plotting the analytical signal (e.g., absorbance) versus the concentration of the standard solutions.
 - Determine the concentration of the diluted sample from the calibration curve.
 - Calculate the original concentration of the saturated solution by accounting for the dilution factor. This value represents the solubility of the compound in the chosen solvent at the specified temperature.
- 3. Data Reporting: Solubility should be reported in standard units such as grams per liter (g/L) or moles per liter (mol/L), along with the temperature at which the measurement was conducted.

Visualization of the Experimental Workflow

The following diagram illustrates the key steps in the experimental workflow for determining the solubility of **4-(Diethylamino)-2-methoxybenzaldehyde**.



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Caption: Experimental Workflow for Solubility Determination.

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References

- 1. chembk.com [chembk.com]
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